

Sulfo-Cy7 Carboxylic Acid: Application Notes and Protocols for Flow Cytometry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sulfo-Cy7 carboxylic acid TEA

Cat. No.: B15552746

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These application notes provide a comprehensive guide to utilizing Sulfo-Cy7 carboxylic acid, a near-infrared (NIR) fluorescent dye, for flow cytometry applications. This document details the dye's properties, protocols for antibody conjugation and cell staining, and presents its performance characteristics in a comparative format.

Introduction to Sulfo-Cy7

Sulfo-Cy7 is a water-soluble, near-infrared fluorescent dye that offers significant advantages for multicolor flow cytometry.^{[1][2]} Its emission in the far-red spectrum minimizes interference from cellular autofluorescence, leading to an improved signal-to-noise ratio.^[3] The carboxylic acid functional group allows for covalent conjugation to primary amines on antibodies and other proteins through the use of carbodiimide chemistry.^[4] Key features of Sulfo-Cy7 include high water solubility due to its sulfonate groups, good photostability, and a large Stokes shift.^{[1][2]}

Key Properties and Characteristics

A summary of the key spectral and physical properties of Sulfo-Cy7 carboxylic acid is provided below. These properties make it a valuable tool for identifying cell populations, particularly

those with low antigen expression.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~750 nm	[1]
Emission Maximum (λ_{em})	~773 nm	[1]
Molar Extinction Coefficient (ϵ)	~240,600 $\text{cm}^{-1}\text{M}^{-1}$	[5]
Quantum Yield (Φ)	~0.24	[6]
Stokes Shift	~23 nm	[1]
Solubility	High in water and polar organic solvents like DMSO and DMF.	[1]

Comparative Performance of Far-Red Fluorochromes

The selection of an appropriate fluorochrome is critical for the success of multicolor flow cytometry experiments. The following table provides a qualitative comparison of Sulfo-Cy7 with other commonly used far-red fluorochromes. Brightness is a critical factor, and while direct quantitative comparisons can vary based on the specific antibody and instrument settings, general brightness rankings are provided based on available data. Tandem dyes like PE-Cy7 and APC-Cy7 are known for their brightness but can be susceptible to degradation.[7]

Fluorochrome	Excitation Laser	Relative Brightness	Photostability	Comments
Sulfo-Cy7	Red (e.g., 633/640 nm)	Bright	Good	High water solubility, less prone to aggregation.
PE-Cy7	Yellow-Green (561 nm) or Blue (488 nm)	Very Bright	Moderate	Tandem dye, susceptible to photo-induced degradation and compensation issues. [7] [8]
APC-Cy7	Red (633/640 nm)	Bright	Moderate	Tandem dye, can also exhibit degradation and compensation challenges. [7] [8]
Alexa Fluor 700	Red (633/640 nm)	Moderate	Good	Stable and reliable performance in multicolor panels.

Experimental Protocols

Protocol 1: Covalent Conjugation of Sulfo-Cy7 Carboxylic Acid to an Antibody

This protocol describes the covalent conjugation of Sulfo-Cy7 carboxylic acid to primary amine groups on an antibody using a two-step carbodiimide reaction involving 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysulfosuccinimide (Sulfo-NHS). This method activates the carboxylic acid group of the dye to form a more stable amine-reactive ester, which then efficiently couples to the antibody.[\[9\]](#)[\[10\]](#)

Materials:

- Antibody (1-2 mg/mL in an amine-free buffer, e.g., PBS)
- Sulfo-Cy7 carboxylic acid
- EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- Sulfo-NHS (N-hydroxysulfosuccinimide)
- Activation Buffer: 0.1 M MES (2-(N-morpholino)ethanesulfonic acid), pH 6.0
- Coupling Buffer: PBS (Phosphate-Buffered Saline), pH 7.2-7.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.5 or 1 M Glycine
- Desalting column (e.g., Sephadex G-25)
- Anhydrous DMSO or DMF

Procedure:

- Antibody Preparation:
 - Ensure the antibody is in an amine-free buffer (e.g., PBS). If the buffer contains primary amines (e.g., Tris or glycine), the antibody must be dialyzed against PBS.
 - Adjust the antibody concentration to 1-2 mg/mL.
- Activation of Sulfo-Cy7 Carboxylic Acid:
 - Immediately before use, prepare a 10 mg/mL stock solution of Sulfo-Cy7 carboxylic acid in anhydrous DMSO or DMF.
 - In a separate tube, add a 10 to 20-fold molar excess of Sulfo-Cy7 carboxylic acid to the Activation Buffer.
 - Add a 1.5-fold molar excess of both EDC and Sulfo-NHS (relative to the dye) to the dye solution.

- Incubate the mixture for 15-30 minutes at room temperature, protected from light, to form the Sulfo-NHS ester.
- Conjugation to the Antibody:
 - Add the activated Sulfo-Cy7 dye solution to the antibody solution.
 - Adjust the pH of the reaction mixture to 7.2-7.5 by adding Coupling Buffer if necessary.
 - Incubate for 2 hours at room temperature or overnight at 4°C with gentle stirring or rotation, protected from light.
- Quenching the Reaction:
 - Add Quenching Buffer to a final concentration of 50-100 mM to stop the reaction by consuming any unreacted dye.
 - Incubate for 30 minutes at room temperature.
- Purification of the Conjugate:
 - Separate the labeled antibody from unreacted dye and byproducts using a desalting column equilibrated with PBS.
 - Collect the fractions containing the purified conjugate. The labeled antibody will elute first.
- Characterization of the Conjugate:
 - Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for the antibody) and ~750 nm (for Sulfo-Cy7).

Protocol 2: Immunofluorescent Staining of Cells for Flow Cytometry

This protocol provides a general procedure for staining suspended cells with a Sulfo-Cy7 conjugated antibody for analysis by flow cytometry.

Materials:

- Single-cell suspension (e.g., PBMCs, cultured cells)
- Sulfo-Cy7 conjugated primary antibody
- Flow Cytometry Staining Buffer (e.g., PBS with 1% BSA and 0.1% sodium azide)
- Fc Block (optional, to reduce non-specific binding)
- Viability dye (optional)
- FACS tubes

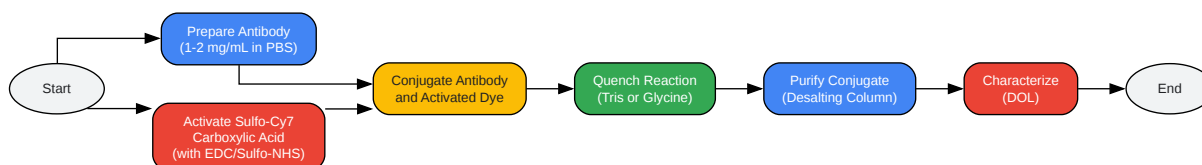
Procedure:

- Cell Preparation:
 - Prepare a single-cell suspension at a concentration of 1×10^6 cells/100 μ L in ice-cold Flow Cytometry Staining Buffer.
 - Wash the cells by centrifuging at 300-400 x g for 5 minutes at 4°C and resuspending in fresh staining buffer.
- Fc Receptor Blocking (Optional):
 - To prevent non-specific antibody binding, incubate the cells with an Fc blocking reagent for 10-15 minutes at 4°C.
- Antibody Staining:
 - Add the predetermined optimal concentration of the Sulfo-Cy7 conjugated antibody to the cell suspension.
 - Vortex gently and incubate for 20-30 minutes at 4°C in the dark.
- Washing:
 - Add 2 mL of cold Flow Cytometry Staining Buffer to each tube and centrifuge at 300-400 x g for 5 minutes at 4°C.

- Carefully decant the supernatant. Repeat the wash step twice.
- Viability Staining (Optional):
 - If a viability dye is used, resuspend the cells in the appropriate buffer and add the viability dye according to the manufacturer's instructions.
- Final Resuspension and Data Acquisition:
 - Resuspend the final cell pellet in 300-500 μ L of Flow Cytometry Staining Buffer.
 - Keep the samples on ice and protected from light until analysis.
 - Analyze the samples on a flow cytometer equipped with a red laser (e.g., 633 nm or 640 nm) and an appropriate emission filter for Sulfo-Cy7 (e.g., a 780/60 nm bandpass filter).

Visualizations

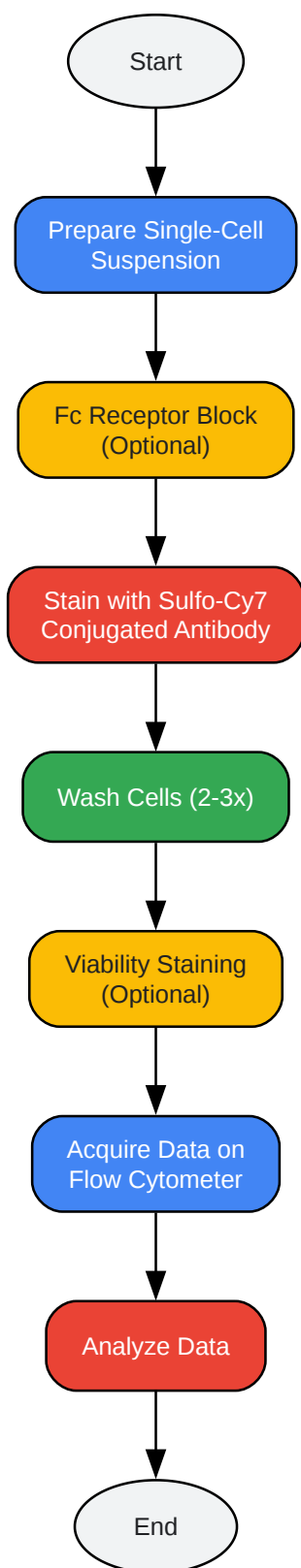
Antibody Conjugation Workflow

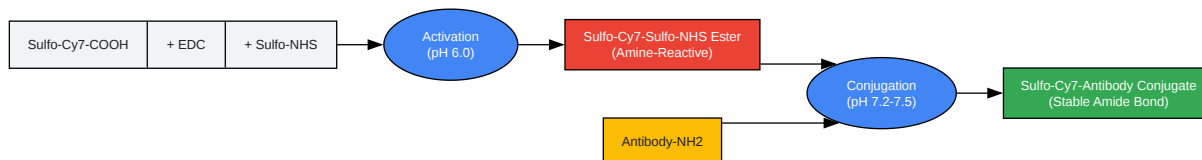


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Caption: Workflow for conjugating Sulfo-Cy7 carboxylic acid to an antibody.

Flow Cytometry Experimental Workflow





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- To cite this document: BenchChem. [Sulfo-Cy7 Carboxylic Acid: Application Notes and Protocols for Flow Cytometry]. BenchChem, [2026]. [Online PDF]. Available at:

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